

Technical Guide: Physical Properties and Applications of 1,5-Bis(diphenylphosphino)pentane

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Compound of Interest

Compound Name: 1,5-Bis(diphenylphosphino)pentane

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Introduction

1,5-Bis(diphenylphosphino)pentane (dpppe) is an organophosphorus compound widely utilized as a bidentate phosphine ligand in coordination chemistry and homogeneous catalysis. Its molecular structure, featuring two diphenylphosphino groups linked by a flexible five-carbon chain, allows it to form stable chelate complexes with various transition metals. This property makes it a valuable ligand in a range of catalytic reactions, most notably in carbon-carbon bond formation processes such as Suzuki-Miyaura and Heck cross-coupling reactions. This technical guide provides a comprehensive overview of the core physical properties of **1,5-bis(diphenylphosphino)pentane**, detailed experimental protocols for its synthesis and characterization, and a visualization of its role in a key catalytic cycle.

Core Physical Properties

The physical characteristics of **1,5-bis(diphenylphosphino)pentane** are crucial for its handling, storage, and application in chemical synthesis. The following tables summarize the key quantitative data available for this compound.

Identifier	Value	Source
CAS Number	27721-02-4	[1]
Molecular Formula	C ₂₉ H ₃₀ P ₂	[1]
Molecular Weight	440.50 g/mol	[2]
IUPAC Name	5-(diphenylphosphanyl)pentyl(diphenyl)phosphane	[1]

Table 1: General Identification Properties of **1,5-Bis(diphenylphosphino)pentane**

Property	Value	Source
Appearance	White to light yellow crystalline powder	[2]
Melting Point	43-47 °C	[2]
Flash Point	113 °C (closed cup)	[2]
Solubility	Soluble in N,N-dimethylformamide	[3]
Vapor Pressure	1.04 x 10 ⁻¹¹ mmHg at 25°C (Predicted)	

Table 2: Physicochemical Properties of **1,5-Bis(diphenylphosphino)pentane**

Note: Experimental data for boiling point, density, and refractive index are not readily available in the reviewed literature. General protocols for their determination are provided in the "Experimental Protocols" section.

Experimental Protocols

Synthesis of **1,5-Bis(diphenylphosphino)pentane**

A common method for the synthesis of **1,5-bis(diphenylphosphino)pentane** involves the reaction of a dihaloalkane with a diphenylphosphide source. The following protocol is a representative example:

Materials:

- 1,5-dibromopentane
- Lithium metal
- Diphenylphosphine
- Anhydrous tetrahydrofuran (THF)
- Standard Schlenk line and glassware for air-sensitive techniques

Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), a solution of lithium diphenylphosphide (LiPPh_2) is prepared by reacting diphenylphosphine with lithium metal in anhydrous THF.
- To this solution, 1,5-dibromopentane is added dropwise at a controlled temperature.
- The reaction mixture is stirred at room temperature or gently heated to ensure the completion of the reaction.
- Upon completion, the reaction is quenched by the careful addition of degassed water.
- The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether or dichloromethane).
- The combined organic extracts are dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure.
- The crude product is then purified by recrystallization or column chromatography to yield pure **1,5-bis(diphenylphosphino)pentane** as a white solid.

Determination of Physical Properties

Melting Point Determination (Capillary Method):

- A small amount of the dried, powdered sample is packed into a capillary tube sealed at one end.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point range.

Density Determination (Gas Pycnometry for Air-Sensitive Solids):

Due to the air-sensitive nature of many phosphine ligands, gas pycnometry using an inert gas like helium is a suitable method for determining the density of solid **1,5-bis(diphenylphosphino)pentane**.

- A calibrated sample chamber of known volume is purged with an inert gas.
- A weighed sample of **1,5-bis(diphenylphosphino)pentane** is placed in the sample chamber.
- The chamber is sealed and pressurized with the inert gas to a specific pressure.
- The gas is then allowed to expand into a second empty chamber of known volume.
- The pressure drop is measured, and from this, the volume of the solid sample can be calculated using the gas law.
- The density is then calculated by dividing the mass of the sample by its measured volume.

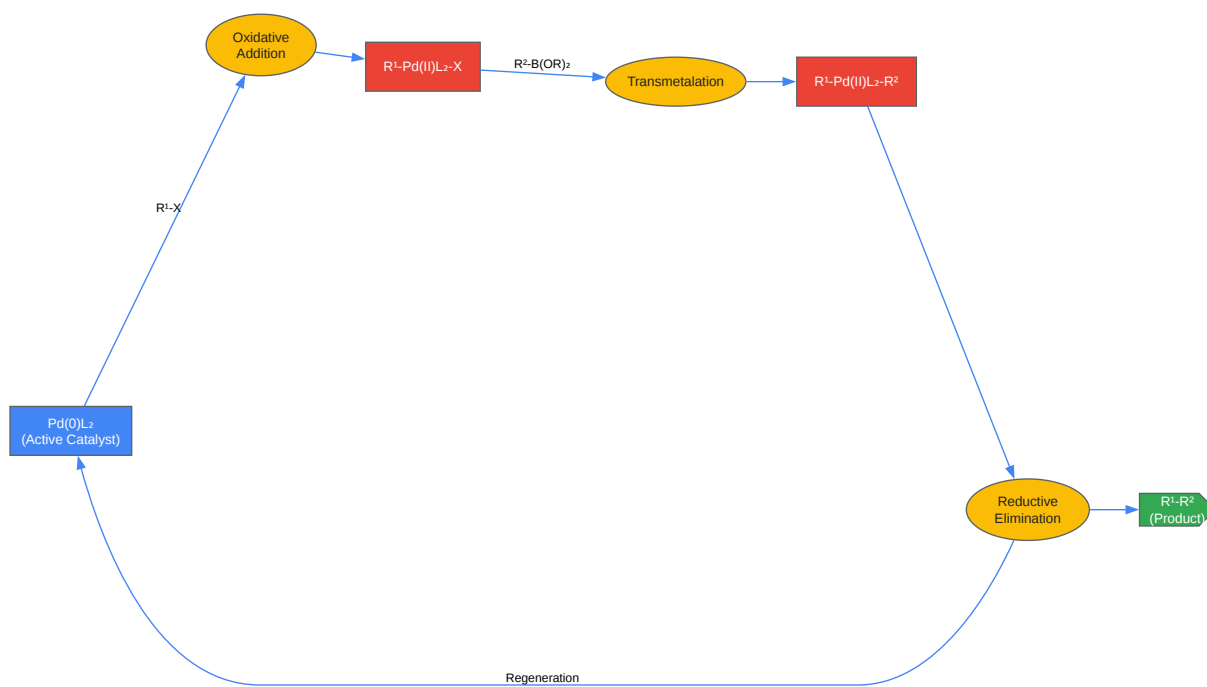
Refractive Index Determination (Abbe Refractometer for Low-Melting Solids):

For a solid with a relatively low melting point like **1,5-bis(diphenylphosphino)pentane**, the refractive index can be measured in its molten state using an Abbe refractometer.

- The prisms of the Abbe refractometer are heated to a temperature just above the melting point of the sample.
- A small amount of the solid is placed on the lower prism and allowed to melt, forming a thin liquid film between the two prisms.
- A light source is directed through the prisms, and the telescope is adjusted until the light and dark fields are separated by a sharp line.
- The position of this line on the calibrated scale gives the refractive index of the molten sample at the specific temperature and wavelength of the light source.

Role in Catalysis: The Suzuki-Miyaura Cross-Coupling Cycle

1,5-Bis(diphenylphosphino)pentane is a highly effective ligand for palladium-catalyzed cross-coupling reactions. The following diagram illustrates the generally accepted catalytic cycle for the Suzuki-Miyaura reaction, where "Pd-dpppe" represents the active catalyst complex.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

1,5-Bis(diphenylphosphino)pentane is considered hazardous.[4] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[4] Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust.[4] Store the compound in a tightly sealed container in a cool, dry place, away from oxidizing agents.[4]

Conclusion

1,5-Bis(diphenylphosphino)pentane is a versatile and valuable ligand in the field of organometallic chemistry and catalysis. Its well-defined physical properties, coupled with its efficacy in promoting important chemical transformations, make it a staple for researchers in both academic and industrial settings. The experimental protocols and the illustrated catalytic cycle provided in this guide offer a foundational understanding for the safe and effective use of this important chemical compound. Further research to experimentally determine and report on properties such as boiling point, density, and refractive index would be a valuable addition to the chemical literature.

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